

LC-MS/MS method for Timosaponin B-II determination in plasma

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Compound of Interest

Compound Name: *Timosaponin Bii*

Cat. No.: *B8062525*

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An LC-MS/MS method has been established for the sensitive and accurate determination of Timosaponin B-II in plasma, catering to the needs of researchers, scientists, and drug development professionals. This methodology is crucial for pharmacokinetic studies and understanding the in vivo behavior of this potentially therapeutic saponin isolated from *Anemarrhena asphodeloides*.

Application Notes

This application note details a robust and validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of Timosaponin B-II in plasma samples. The protocol employs a straightforward protein precipitation for sample preparation, ensuring high recovery and minimal matrix effects. Chromatographic separation is achieved on a C18 reversed-phase column, followed by detection using a triple quadrupole mass spectrometer in negative electrospray ionization (ESI) mode. This method has been successfully applied to pharmacokinetic studies in rats.^{[1][2][3]}

Experimental Protocols

Sample Preparation

A protein precipitation method is utilized for the extraction of Timosaponin B-II from plasma.^[1]

- To 100 µL of plasma sample, add a specific volume of internal standard (IS) solution (e.g., Parisaponin I).

- Add 300 μ L of ice-cold acetonitrile or methanol to precipitate the plasma proteins.[1]
- Vortex the mixture for 5 minutes.
- Centrifuge the sample at 17,000 x g for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the dried residue in 100 μ L of the mobile phase.
- Centrifuge the reconstituted sample at 19,000 x g for 10 minutes.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.[4]

LC-MS/MS Conditions

The analysis is performed on a high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UPLC) system coupled to a triple quadrupole mass spectrometer.

Table 1: Chromatographic Conditions

Parameter	Value
Column	Alltima HP C18 (2.1 mm x 50 mm, 5 μ m) or equivalent[1]
Mobile Phase A	Water with 0.1% Formic Acid or 5mM Ammonium Acetate
Mobile Phase B	Acetonitrile or Methanol[1]
Flow Rate	0.4 mL/min[4][5]
Injection Volume	5 μ L[4]
Column Temperature	25 $^{\circ}$ C[4]
Run Time	Approximately 3.0 - 4.1 minutes[1]

Table 2: Mass Spectrometric Conditions

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Negative[1]
Scan Type	Multiple Reaction Monitoring (MRM)[1]
Precursor Ion (m/z)	919.4[1]
Product Ion (m/z)	757.4[1]
Internal Standard (IS)	Parisaponin I[1]
IS Precursor Ion (m/z)	1033.5[1]
IS Product Ion (m/z)	901.4[1]
Capillary Voltage	-4500 V[4]
Gas Temperature	350 °C[4]
Drying Gas Flow	10 L/min[4]

Method Validation Data

The developed LC-MS/MS method was validated for its performance and reliability.

Table 3: Method Validation Parameters

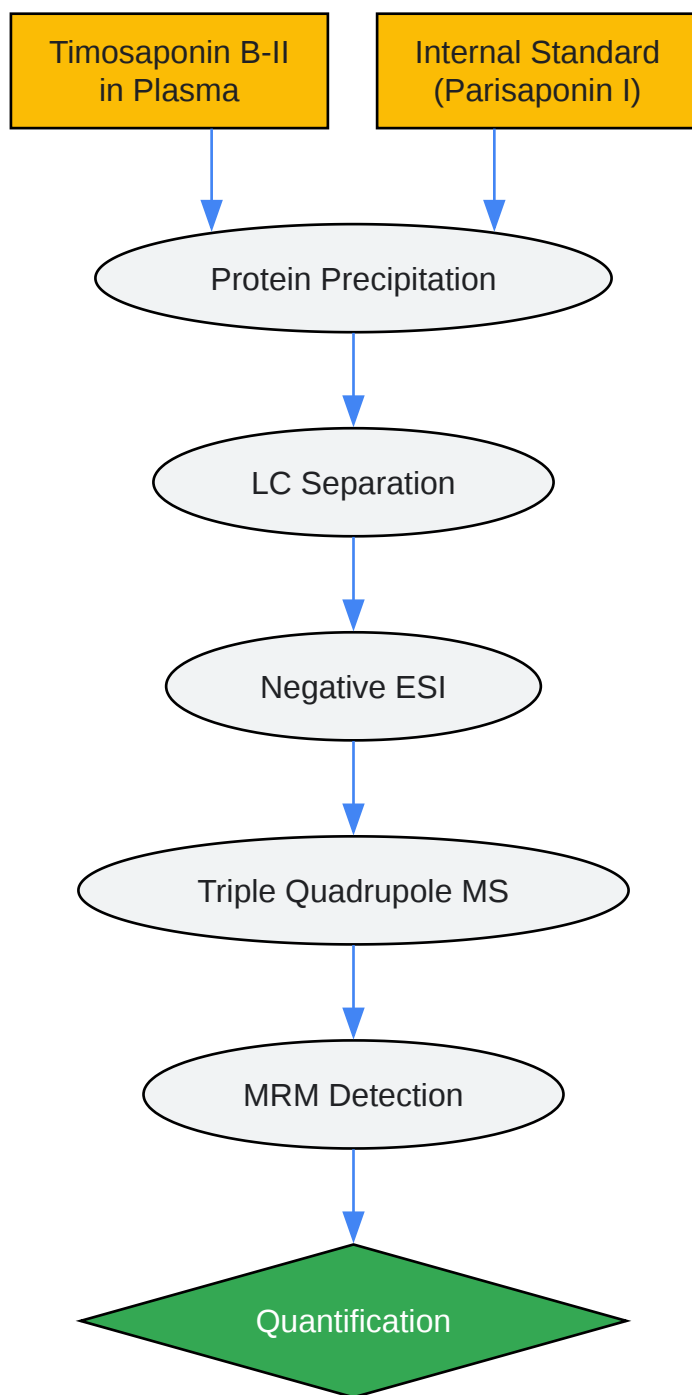
Parameter	Result
Linearity Range	5 - 2000 µg/L[1]
Lower Limit of Quantification (LLOQ)	5 µg/L[1]
Intra-batch Precision (RSD)	< 10.9%[1]
Inter-batch Precision (RSD)	< 6.6%[1]
Accuracy (RE)	-8.6% to 7.5%[1]
Extraction Recovery	> 91.0%[3]

Visualizations



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Caption: Experimental workflow for Timosaponin B-II determination in plasma.



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Caption: Logical flow of the analytical method.

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